

2,6-Diethylpyridine CAS number and molecular structure

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Compound of Interest

Compound Name: 2,6-Diethylpyridine

Cat. No.: B1295259

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An In-depth Technical Guide to 2,6-Diethylpyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2,6-Diethylpyridine**, a substituted pyridine of interest in various chemical research domains. This document is intended to serve as a foundational resource for professionals in research and development.

Chemical Identity and Properties

2,6-Diethylpyridine is a derivative of pyridine with ethyl groups substituted at the 2 and 6 positions. Its chemical identity and key physical properties are summarized below.

Identifier	Value	Reference
CAS Number	935-28-4	[1] [2] [3] [4]
Molecular Formula	C9H13N	[1] [2] [3] [4]
Molecular Weight	135.21 g/mol	[3] [4]
IUPAC Name	2,6-diethylpyridine	[5]
Canonical SMILES	CCC1=NC(=CC=C1)CC	[5]

A summary of its key physical properties is provided in the table below.

Property	Value	Reference
Boiling Point	176.6 °C at 760 mmHg	[3][5]
Density	0.911 g/cm ³	[3][5]
Flash Point	54.5 °C	[3][5]

Molecular Structure

The molecular structure of **2,6-Diethylpyridine** consists of a central pyridine ring with ethyl groups attached to the carbon atoms at positions 2 and 6.

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